

# Physical and chemical properties of Linalyl propionate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Linalyl propionate

Cat. No.: B093896

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## An In-depth Technical Guide to Linalyl Propionate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Linalyl propionate** (CAS No. 144-39-8) is an organic compound classified as an acyclic monoterpenoid and a carboxylic acid ester.<sup>[1][2]</sup> It is a colorless to pale yellow liquid known for its characteristic fresh, floral, and sweet fruity odor, often reminiscent of bergamot, pear, and pineapple.<sup>[3][4]</sup> This pleasant aroma has led to its widespread use as a fragrance ingredient in perfumes, cosmetics, soaps, and as a flavoring agent in the food industry.<sup>[3][5]</sup> **Linalyl propionate** is synthesized through the esterification of linalool with propionic acid or its derivatives.<sup>[4][6]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **linalyl propionate**, detailed experimental protocols for their determination, and workflows for its synthesis and analysis.

### Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Linalyl propionate** are summarized in the table below, providing a clear reference for its key quantitative data.

Property	Value	Reference(s)
Molecular Formula	C <sub>13</sub> H <sub>22</sub> O <sub>2</sub>	[3][7][8][9]
Molecular Weight	210.31 g/mol	[3][4][8]
Appearance	Colorless liquid	[3][7]
Odor	Sweet, floral, fruity, pear-like	[3][4]
Boiling Point	223°C (433.4°F) at 760 mmHg 115°C at 10 mmHg	[4][7][8][9]
Density	0.895 g/mL at 25°C	[4][8][9][10]
Refractive Index	n <sub>20</sub> /D 1.452	[4][8][9][10]
Flash Point	101°C (213.8°F)	[7][8]
Solubility	Soluble in alcohol and most fixed oils; slightly soluble in water.[5][9]	
Log P (Octanol-Water Partition Coefficient)	4.9	[7]
CAS Number	144-39-8	[3][4][7][8]
FEMA Number	2645	[3][4][8]

## Experimental Protocols

This section details the methodologies for the synthesis of **linalyl propionate** and the determination of its key physical and chemical properties. While specific experimental reports for this compound are often proprietary, the following protocols represent standard and widely accepted methods in chemical analysis and synthesis.

### Synthesis of Linalyl Propionate via Esterification

**Linalyl propionate** is commonly synthesized by the esterification of linalool with propionic anhydride, often using a catalyst to improve reaction efficiency.[4][6]

#### Materials and Equipment:

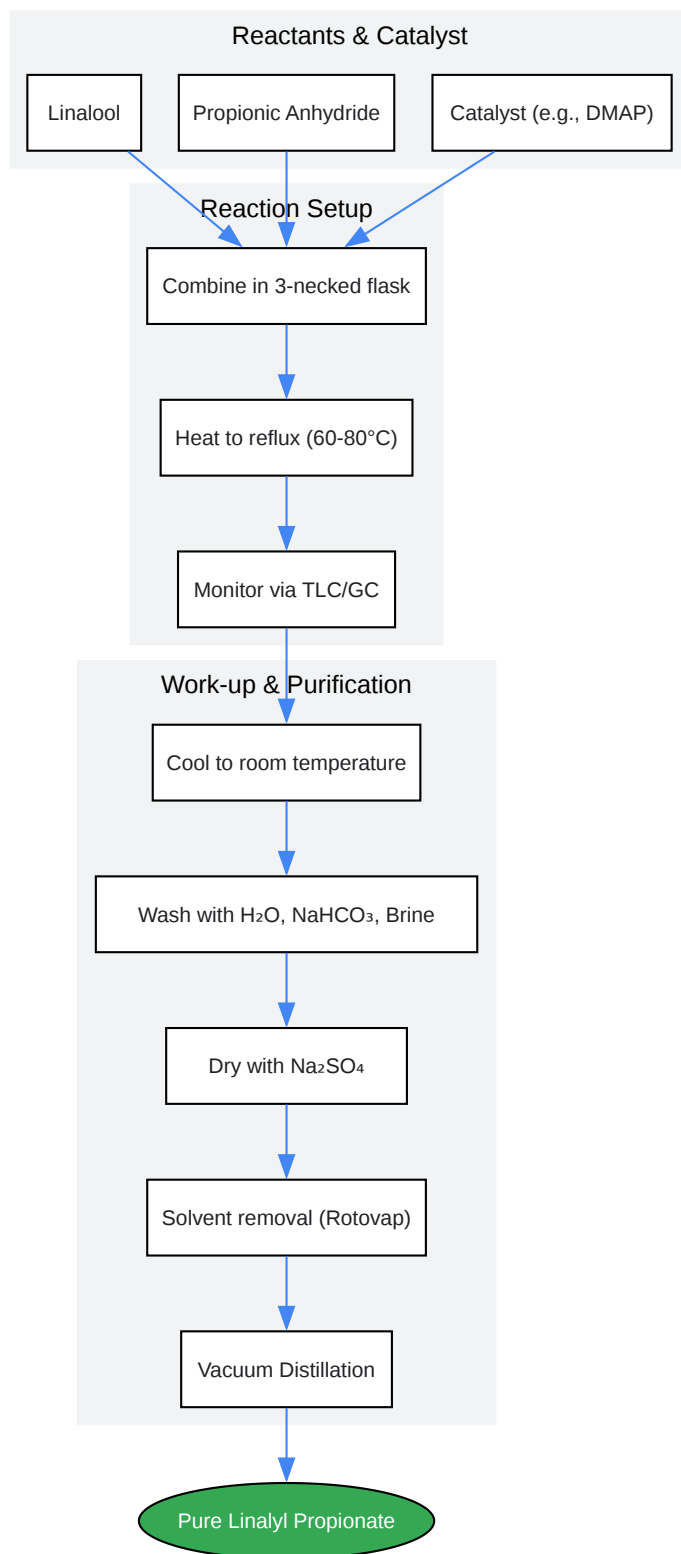
- Linalool ( $C_{10}H_{18}O$ )
- Propionic anhydride ( $(CH_3CH_2CO)_2O$ )
- 4-dimethylaminopyridine (DMAP) or another suitable acid catalyst (e.g., sulfuric acid)[7][11]
- Three-necked round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Sodium bicarbonate solution (5%)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Vacuum distillation apparatus

#### Procedure:

- In a clean, dry three-necked flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, add linalool.
- Slowly add propionic anhydride to the flask while stirring. The molar ratio of propionic anhydride to linalool is typically between 1.5:1 and 1:1.[11]
- Add a catalytic amount of 4-dimethylaminopyridine (DMAP).
- Heat the reaction mixture to reflux (approximately 60-80°C) and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).[12]

- After the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to remove the solvent.
- Purify the crude **linalyl propionate** by vacuum distillation to obtain the final product.[\[11\]](#)

## Synthesis Workflow of Linalyl Propionate

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **Linalyl Propionate** via esterification.

## Determination of Physical Properties

### 1. Boiling Point Determination (Micro Method)

The boiling point is a key indicator of a liquid's purity. A common and efficient method for small sample volumes is the micro boiling point determination.

Materials and Equipment:

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube[1][13]
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Sample of **Linalyl propionate**

Procedure:

- Add a small amount (a few drops) of **linalyl propionate** to the small test tube.
- Place the capillary tube, open end down, into the test tube containing the liquid.
- Attach the test tube to a thermometer, ensuring the sample is level with the thermometer bulb.
- Heat the apparatus slowly.[1]
- As the liquid heats, a stream of bubbles will emerge from the capillary tube.
- When a continuous and rapid stream of bubbles is observed, turn off the heat.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[1][14]

### 2. Density Measurement

Density is typically measured using a pycnometer or a digital density meter.

Materials and Equipment:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Temperature-controlled water bath
- Sample of **Linalyl propionate**

Procedure:

- Clean and dry the pycnometer thoroughly and record its empty weight.
- Fill the pycnometer with distilled water and place it in a water bath set to a specific temperature (e.g., 25°C) until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, dry the exterior, and weigh the pycnometer filled with water.
- Empty and dry the pycnometer, then fill it with **linalyl propionate**.
- Repeat the thermal equilibration, volume adjustment, and weighing process.
- Calculate the density using the formula:  $\text{Density} = (\text{mass of linalyl propionate}) / (\text{volume of pycnometer})$  (where the volume is determined from the mass and known density of water at the measurement temperature)

### 3. Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is a crucial parameter for the quality control of fragrance and flavor compounds.[\[15\]](#)[\[16\]](#)

Materials and Equipment:

- Abbe refractometer or a digital refractometer[\[15\]](#)[\[16\]](#)

- Constant temperature water bath (to maintain 20°C)
- Dropper
- Lens paper and ethanol

Procedure:

- Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prism surface is clean and dry.
- Using a dropper, place a few drops of **linalyl propionate** onto the prism of the refractometer.
- Close the prism and allow the sample to reach the set temperature (20°C).
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Read the refractive index value from the scale.[\[17\]](#)

## Chemical Property Analysis

### 1. Solubility Testing

A systematic approach is used to determine the solubility of a compound in various solvents, which can provide insights into its polarity and functional groups.

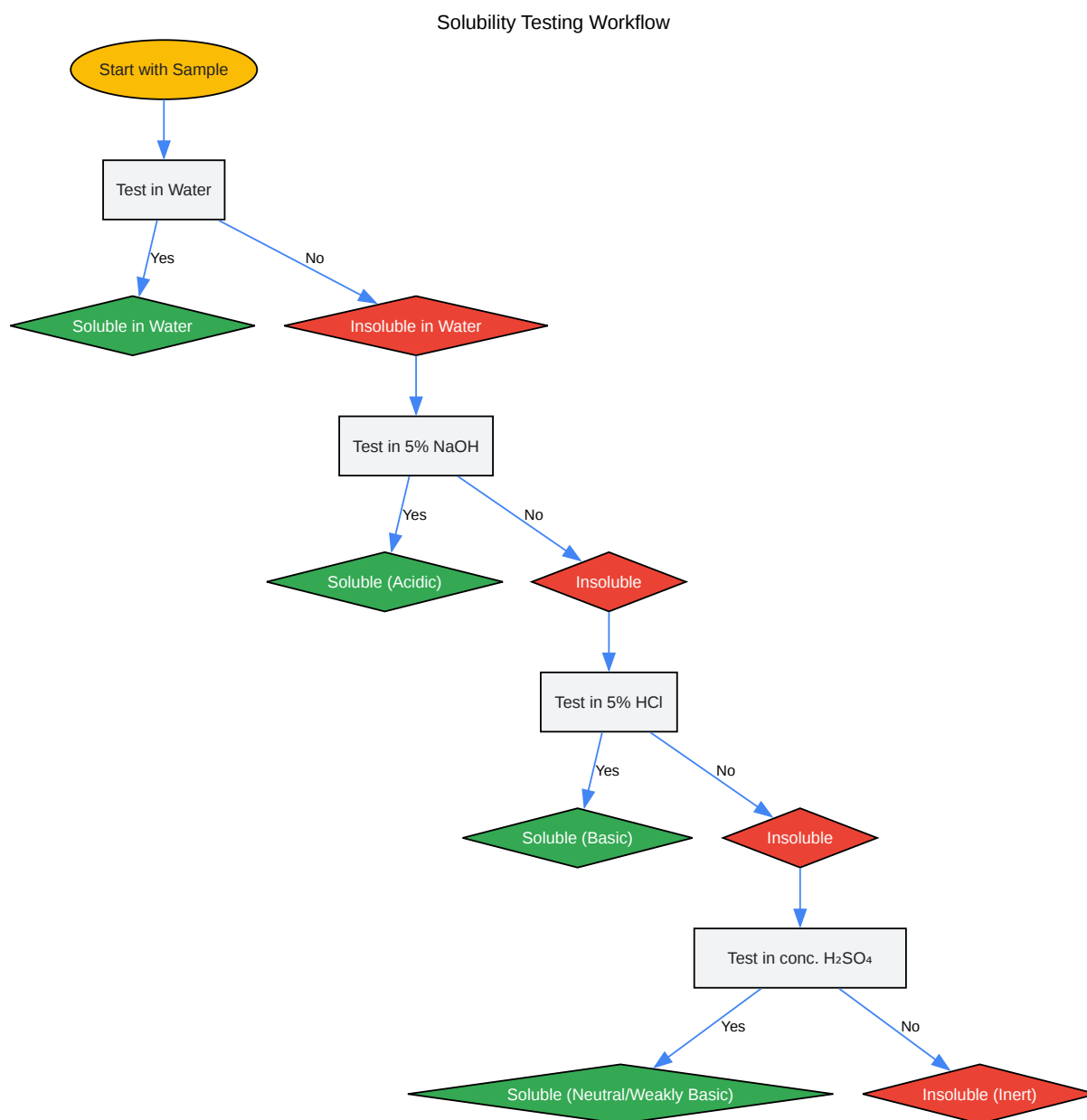
Materials and Equipment:

- Test tubes and rack
- Spatula or dropper
- Solvents: Water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl, concentrated H<sub>2</sub>SO<sub>4</sub>, diethyl ether[\[7\]](#)
- Sample of **Linalyl propionate**

Procedure:



- Add approximately 0.1 g or 0.2 mL of **linalyl propionate** to a test tube.
- Add 3 mL of the first solvent (typically water) in portions, shaking vigorously after each addition.<sup>[2]</sup>
- Observe for signs of dissolution, such as the disappearance of the second phase or the formation of Schlieren lines.
- If the substance is soluble, its behavior in other solvents may be tested. If insoluble, proceed to the next solvent in a logical sequence (e.g., testing for acidic or basic properties with NaOH or HCl if it is water-insoluble).
- Record the compound as soluble, partially soluble, or insoluble for each solvent tested.



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Caption: A general workflow for determining the solubility of an organic compound.

## 2. Purity Assessment by Gas Chromatography (GC)

Gas chromatography is the primary method for assessing the purity of volatile compounds like **linalyl propionate** and identifying any impurities.[\[18\]](#)

Materials and Equipment:

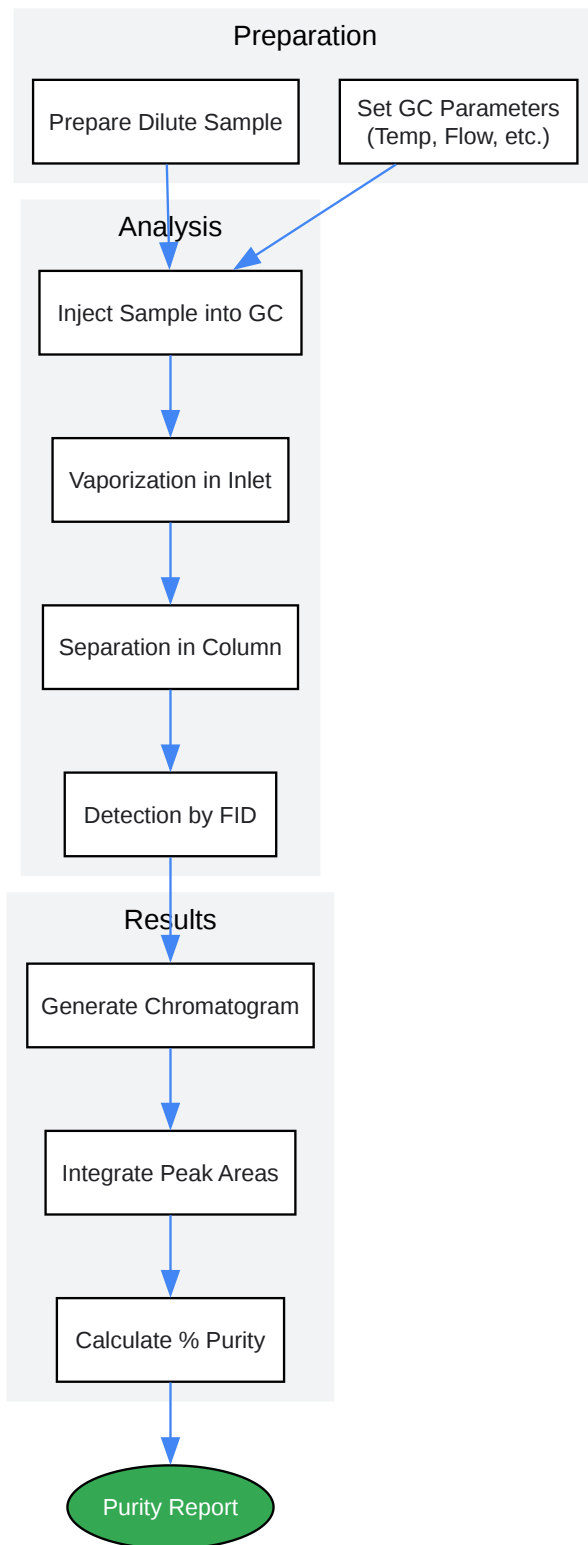
- Gas chromatograph with a Flame Ionization Detector (FID)
- Appropriate capillary column (e.g., HP-INNOWax)[\[6\]](#)
- High-purity carrier gas (e.g., helium, hydrogen, or nitrogen)[\[18\]](#)
- Autosampler or manual syringe for injection
- Data acquisition and processing software
- Sample of **Linalyl propionate** dissolved in a suitable solvent (e.g., ethanol)

Procedure:

- Instrument Setup: Set the GC parameters, including inlet temperature, column temperature program, detector temperature, and carrier gas flow rate. A typical temperature program might start at a lower temperature, hold for a few minutes, and then ramp up to a higher temperature to elute all components.[\[6\]](#)
- Sample Preparation: Prepare a dilute solution of **linalyl propionate** in a volatile solvent.
- Injection: Inject a small volume (e.g., 1  $\mu\text{L}$ ) of the sample into the GC inlet. The high temperature of the inlet vaporizes the sample.[\[18\]](#)
- Separation: The vaporized sample is carried through the column by the inert gas. Components of the sample separate based on their boiling points and interactions with the column's stationary phase.[\[18\]](#)
- Detection: As each component elutes from the column, it is detected by the FID.

- Data Analysis: The resulting chromatogram shows peaks corresponding to each separated component. The area under each peak is proportional to the concentration of that component. Purity is calculated as the area of the **linalyl propionate** peak divided by the total area of all peaks, expressed as a percentage.<sup>[18]</sup>

## Gas Chromatography (GC) Analysis Workflow

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Caption: Workflow for purity assessment of **Linalyl Propionate** using Gas Chromatography.

## Chemical Stability

The stability of fragrance esters like **linalyl propionate** is crucial for product shelf-life. Stability testing typically involves subjecting the compound to various environmental stressors.<sup>[11][19]</sup>

Accelerated Stability Testing:

- Protocol: Samples are stored at elevated temperatures (e.g., 40-50°C) for several weeks to months.<sup>[19]</sup>
- Analysis: Samples are periodically analyzed (e.g., by GC for purity and by sensory evaluation for odor profile) to assess degradation.

Light Exposure Testing:

- Protocol: The compound is exposed to controlled UV and visible light sources to simulate exposure to sunlight.<sup>[11][20]</sup>
- Analysis: Changes in color and chemical composition are monitored over time.

## Conclusion

**Linalyl propionate** is a well-characterized fragrance and flavor compound with a defined set of physical and chemical properties. Its synthesis via esterification is a standard industrial process. The quality and purity of **linalyl propionate** are reliably assessed using established analytical techniques such as gas chromatography, refractometry, and density measurements. The methodologies and data presented in this guide provide a solid technical foundation for researchers, scientists, and drug development professionals working with this versatile ester.

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- To cite this document: BenchChem. [Physical and chemical properties of Linalyl propionate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093896#physical-and-chemical-properties-of-linalyl-propionate]

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